

Application Notes and Protocols for the Functionalization of 2-Phenylisonicotinonitrile

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Compound of Interest

Compound Name: **2-Phenylisonicotinonitrile**

Cat. No.: **B1349397**

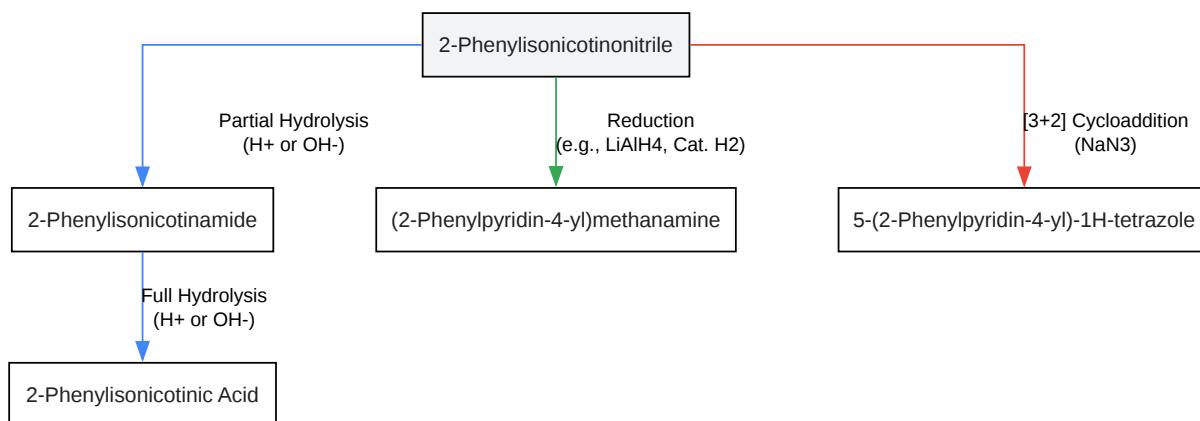
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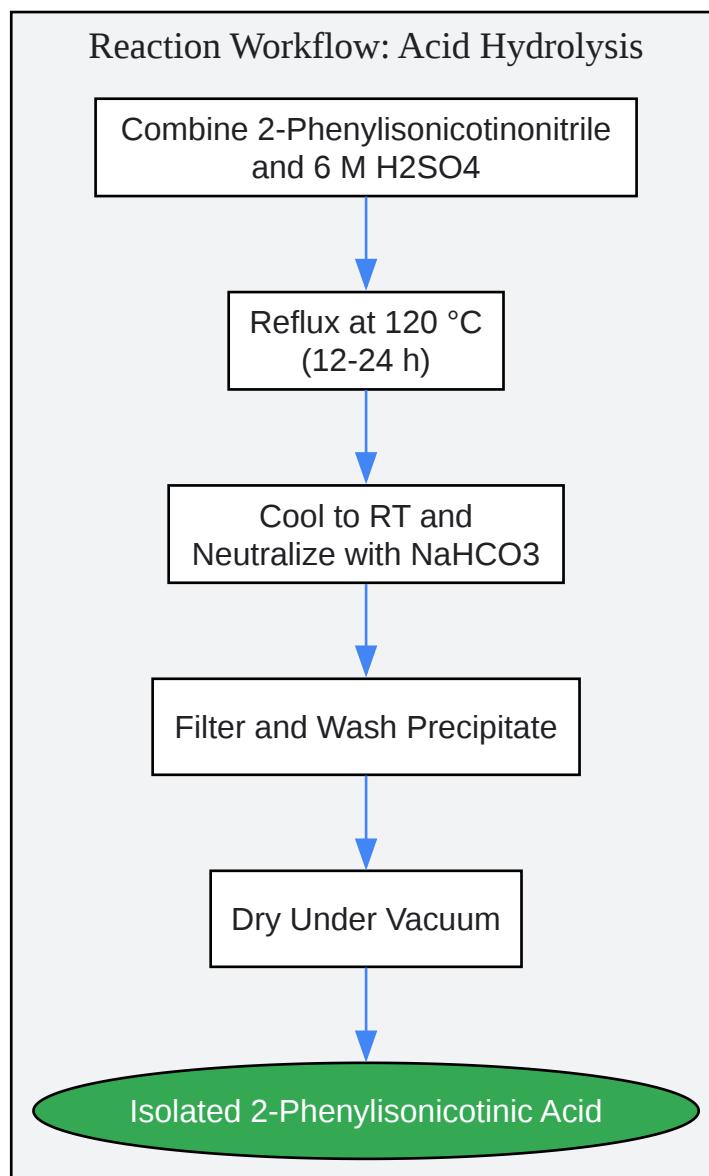
For Researchers, Scientists, and Drug Development Professionals

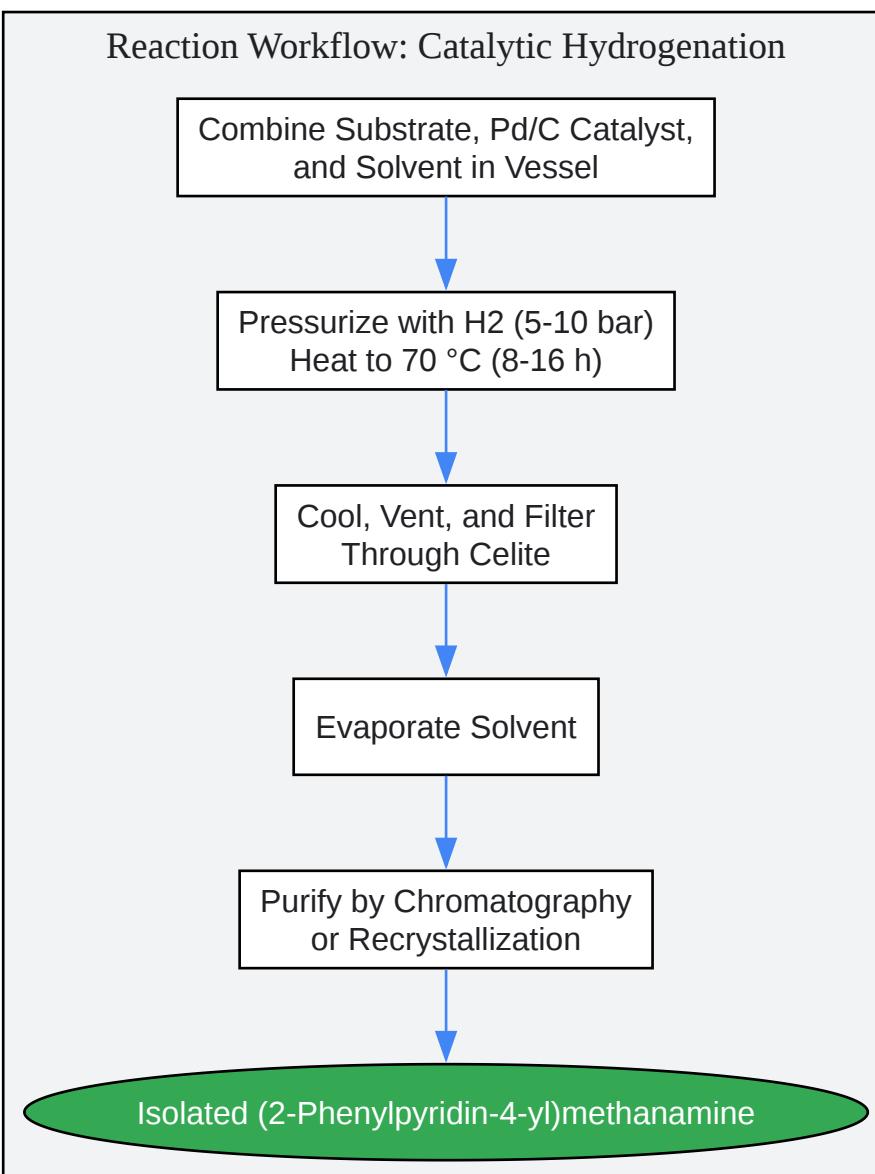
These application notes provide detailed methodologies for the chemical modification of the nitrile group in **2-Phenylisonicotinonitrile**. This versatile starting material can be converted into several key functional groups, including amides, carboxylic acids, primary amines, and tetrazoles, which are valuable intermediates in medicinal chemistry and materials science. The protocols outlined below are based on established chemical transformations of nitriles and related heterocyclic compounds.

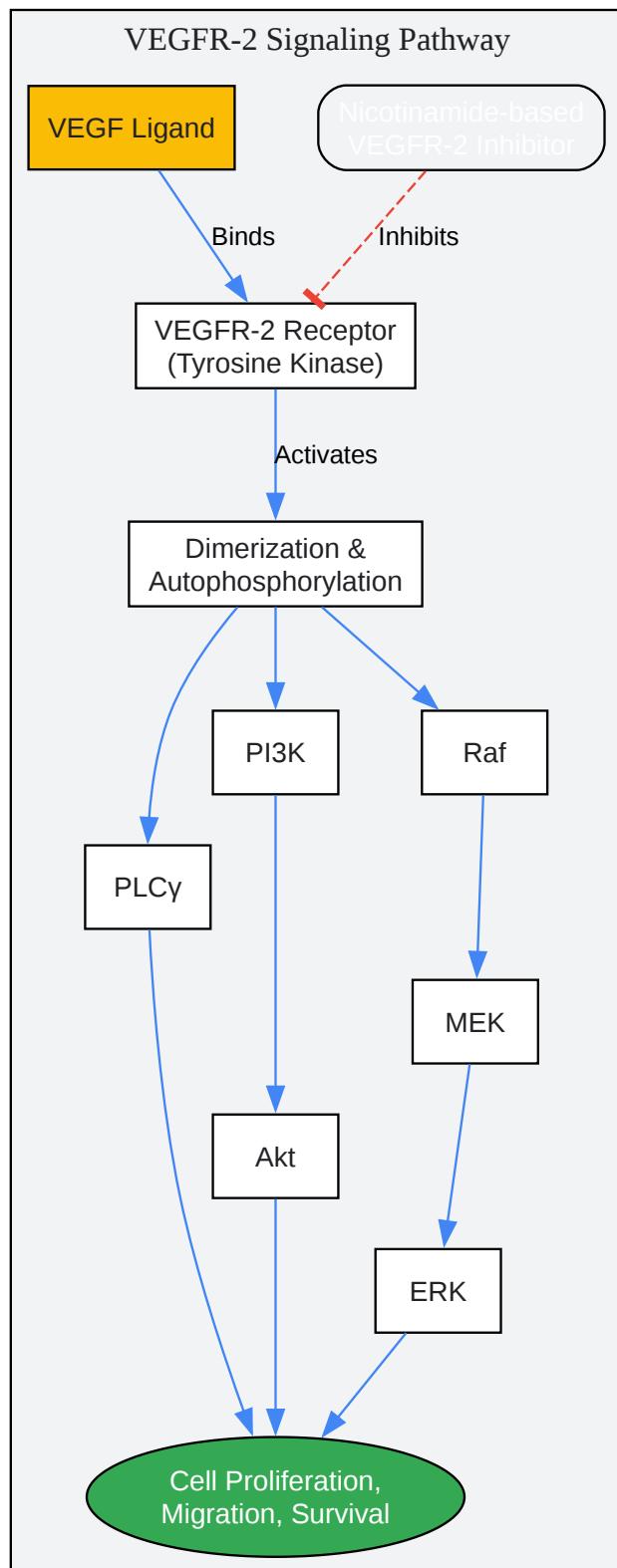
Overview of Functionalization Pathways

The nitrile group of **2-Phenylisonicotinonitrile** is a versatile chemical handle that can undergo several key transformations. The primary pathways include hydrolysis to yield an amide and subsequently a carboxylic acid, reduction to a primary amine, and a [3+2] cycloaddition reaction with an azide source to form a tetrazole ring. These transformations provide access to a diverse range of derivatives with potential applications in drug discovery, serving as scaffolds for targeting various biological systems.[\[1\]](#)







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References

- 1. chemimpex.com [chemimpex.com]
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